

1,1-Bis(4-hydroxyphenyl)ethane properties

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Compound Focus: 4,4'-(ETHANE-1,1-DIYL)DIPHENOL

CAS No.: 2081-08-5

Cat. No.: S586312

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Chemical Identity and Basic Properties

The table below summarizes the core identification and basic physical properties of 1,1-Bis(4-hydroxyphenyl)ethane (BPE) from the search results.

Property	Details
Common Name	1,1-Bis(4-hydroxyphenyl)ethane [1]
IUPAC Name	1,1-Bis(4-hydroxyphenyl)ethane [1]
CAS Number	Not specified in results (commonly reported as 2791-98-0 elsewhere)
Molecular Formula	C ₁₄ H ₁₄ O ₂ [1]
Molecular Weight	214.26 g/mol (calculated from formula)
Structural SMILES	Not provided for BPE in results (Example given for a different compound) [2]

Experimental and Bioactivity Data

The following table compiles the quantitative experimental data and research findings related to BPE.

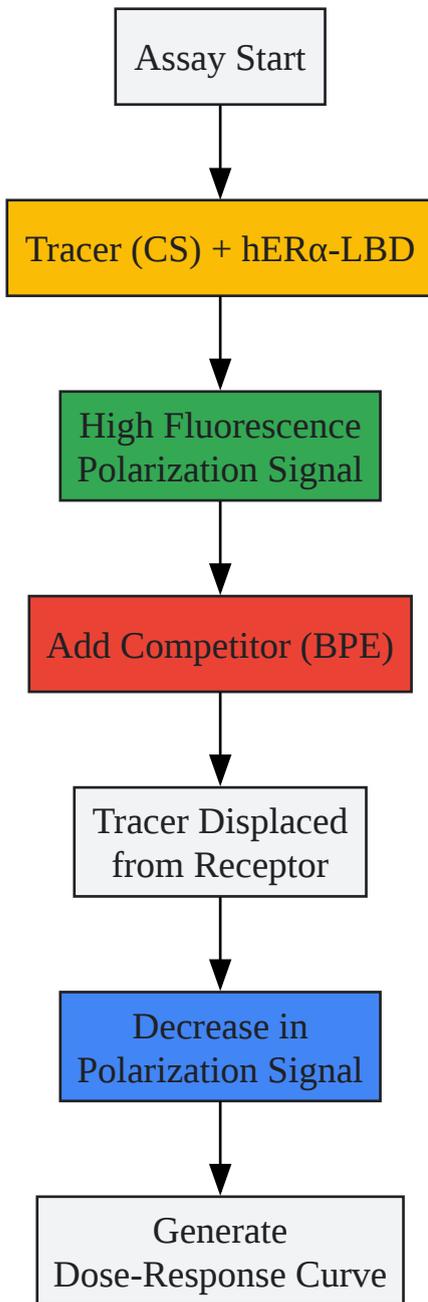
Data Type	Experimental Details / Values
Binding Affinity to ERα	IC ₅₀ (Half-maximal inhibitory concentration): 2.81 nM (Note: This high-affinity value is for Bisphenol C (BPC), not BPE, and is provided for context) [3].
Estrogenic Activity (Agonist)	BPE was confirmed as an ER α agonist in a reporter-gene assay, inducing transcriptional activity [3].
Fluorescence Polarization Assay	Used to determine binding to the human Estrogen Receptor α ligand-binding domain (hER α -LBD); methodology available for bisphenol analogs [1].

Experimental Protocol: Receptor Binding

One search result detailed a methodology for evaluating the binding interactions of bisphenol analogs like BPE with the estrogen receptor, which is highly relevant for drug development research [1].

- **Assay Principle: A Fluorescence Polarization (FP) competitive binding assay** was used. The principle is that a fluorescent tracer (Coumestrol, CS) binds to the receptor (hER α -LBD), resulting in a high polarization value. When a competing ligand (like BPE) is added, it displaces the tracer, leading to a decrease in the polarization signal [1].
- **Protein Preparation:** The recombinant hER α -LBD protein was expressed in an *E. coli* system and purified [1].
- **Procedure:**
 - The tracer and hER α -LBD were mixed to form a complex.
 - Increasing concentrations of the bisphenol compound (BPE) were added to the system to compete with the tracer for binding to the receptor.
 - The fluorescence polarization values were measured after incubation.
 - Dose-response curves were generated from the polarization data to determine binding potency [1].

This workflow for the competitive binding assay can be visualized as follows:



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Pathogenic Activities and Safety

While specific toxicology data for BPE was not in the search results, it is crucial to consider the context of bisphenol analogs:

- **Endocrine Disruption:** BPE, like other bisphenol A (BPA) analogs, is an environmental xenoestrogen. These compounds can bind to estrogen receptors (ER α and ER β) and induce or inhibit estrogenic activity, acting as endocrine-disrupting chemicals (EDCs) [4] [1].
- **General Hazard:** For a closely related compound, 1,1,1-Tris(4-hydroxyphenyl)ethane, the reported hazard is low toxicity by ingestion and skin contact, and it is a mild eye irritant. It is also non-flammable [5]. **This data should not be directly extrapolated to BPE** but highlights the type of safety testing required.

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References

1. Estrogen receptor-based fluorescence polarization assay ... [sciencedirect.com]
2. 1,1,1-Tris(4-hydroxyphenyl)ethane(27955-94-8) 1 H NMR [chemicalbook.com]
3. Discovery of novel oestrogen receptor α agonists and ... [nature.com]
4. Mechanisms of bisphenol A and its analogs as endocrine ... [pmc.ncbi.nlm.nih.gov]
5. 1,1,1-Tris(4-hydroxyphenyl)ethane | 27955-94-8 [chemicalbook.com]

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